Application Notes and Protocols: Molecular Docking Studies with Lanatoside C

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Compound of Interest		
Compound Name:	*Lanatoside C*	
Cat. No.:	*B1674451*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of molecular docking studies involving the cardiac glycoside **Lanatoside C** and its interactions with various protein targets implicated in cancer and other diseases. This document includes a summary of quantitative binding data, detailed experimental protocols for in silico analysis, and visualizations of relevant signaling pathways and experimental workflows.

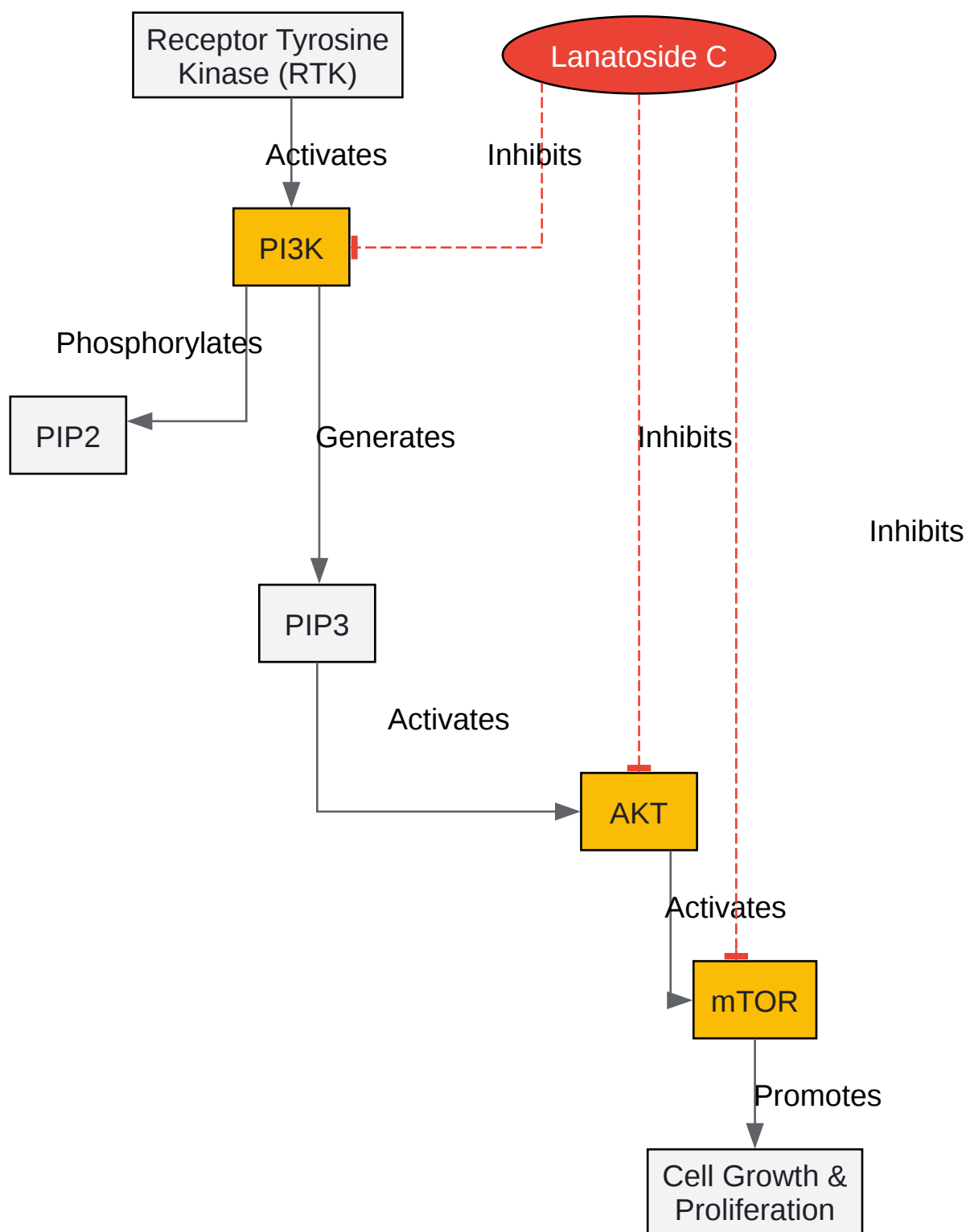## Data Presentation: **Lanatoside C** Binding Affinities

Molecular docking simulations have been employed to elucidate the binding interactions between **Lanatoside C** and several key protein targets. The following table summarizes the reported binding affinities and scores.

Target Protein	Docking Score (kcal/mol)	Scoring Method	Reference
STAT3	-10.1	Binding Affinity	[1]
AKT	High LibDock Score	LibDock	[2]
PI3K	High LibDock Score	LibDock	[2]
mTOR	High LibDock Score*	LibDock	[2]

*Specific numerical values for the LibDock scores were not provided in the cited literature; however, the studies reported that **Lanatoside C** bound to these therapeutic proteins with the highest LibDock scores among the compounds tested.[2]
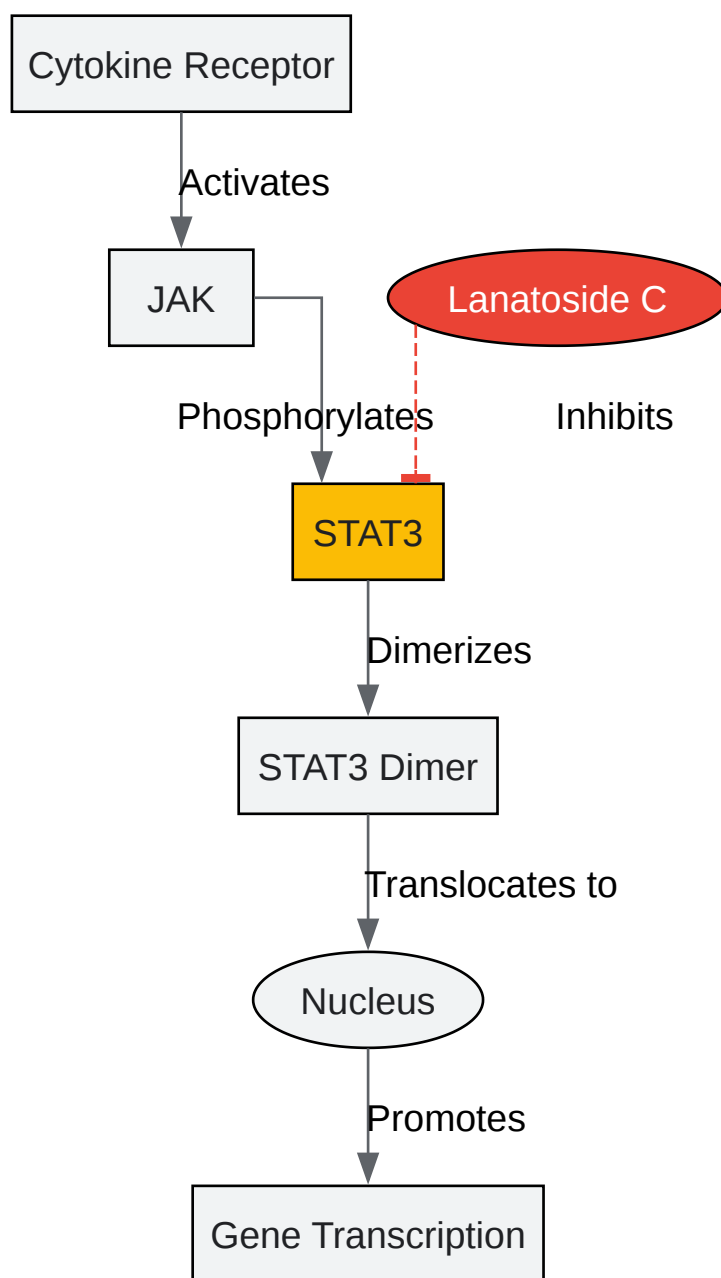
Signaling Pathways Modulated by **Lanatoside C**

Lanatoside C has been shown to modulate several critical signaling pathways involved in cell growth, proliferation, and survival.[3][4] Understanding these pathways is crucial for elucidating its mechanism of action as a potential therapeutic agent.

Receptor Tyrosine Kinase (RTK)

Lanatoside C

Activates

Inhibits

PI3K

Phosphorylates

PIP2

Generates

PIP3

Activates

Inhibits

Inhibits

AKT

Activates

mTOR

Promotes

Cell Growth & Proliferation

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PI3K/AKT/mTOR signaling pathway and inhibition by **Lanatoside C**.

Cytokine Receptor

Activates

JAK

Lanatoside C

Phosphorylates   Inhibits

STAT3

Dimerizes

STAT3 Dimer

Translocates to

Nucleus

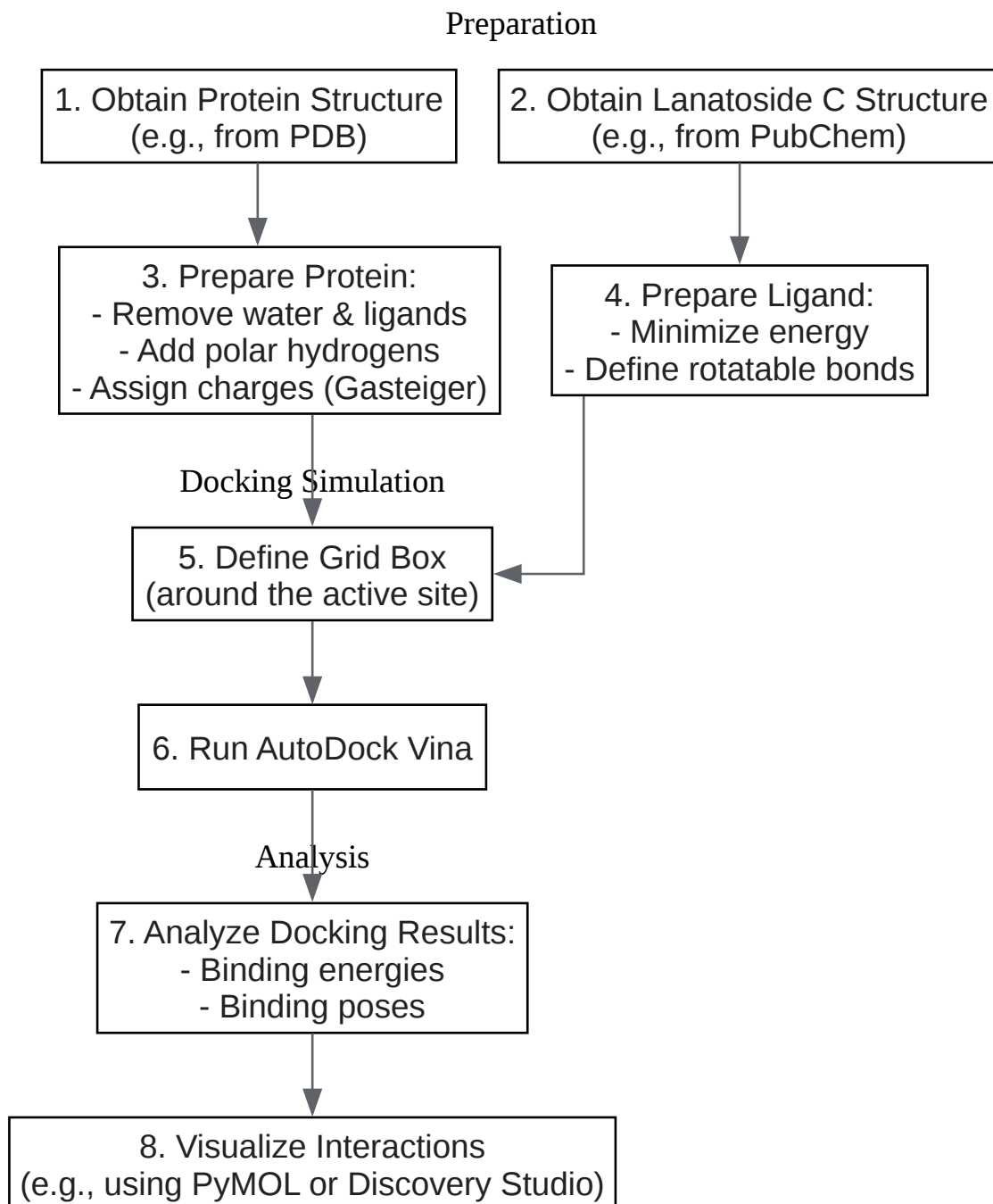Promotes

Gene Transcription

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JAK/STAT signaling pathway and inhibition of STAT3 by **Lanatoside C**.
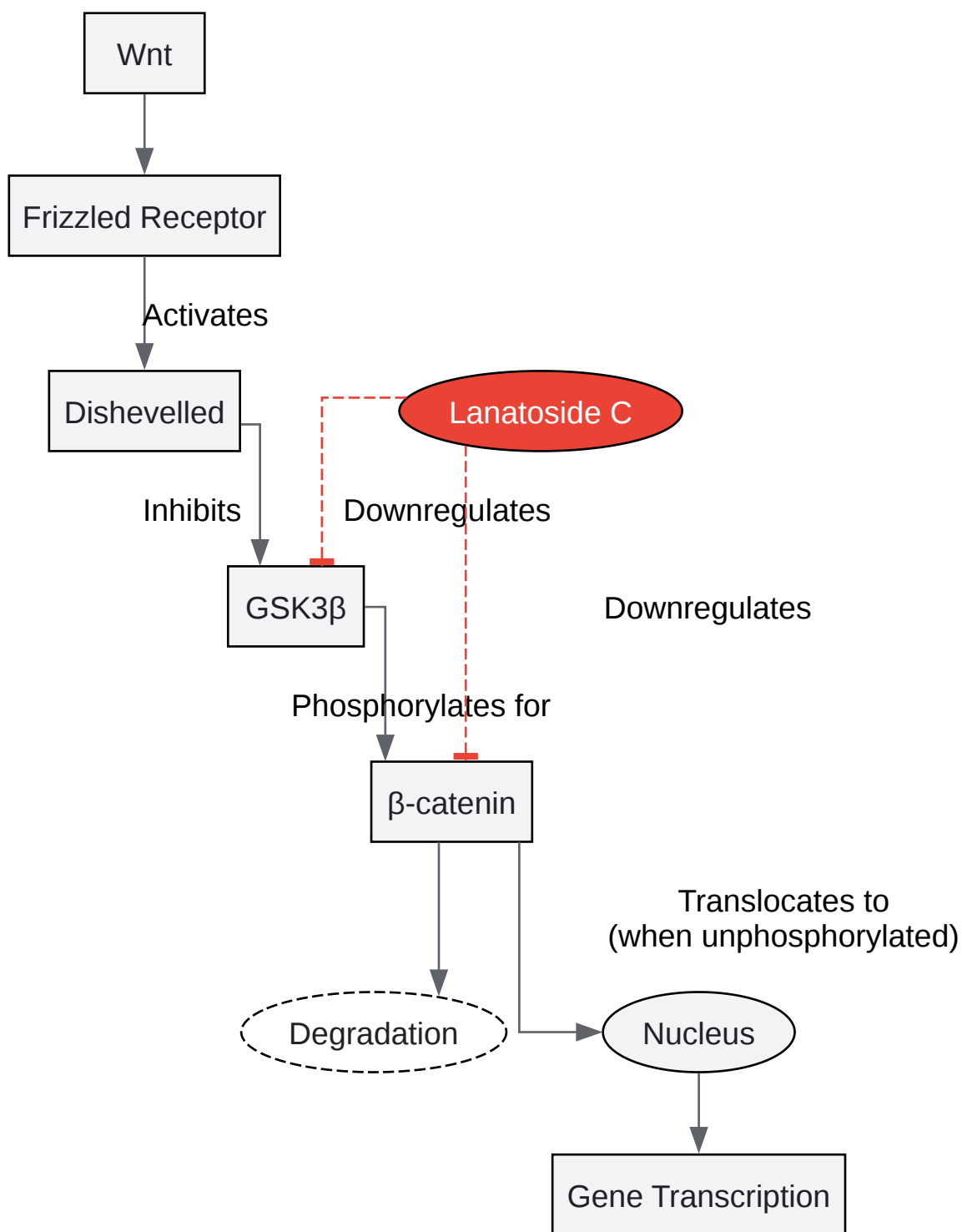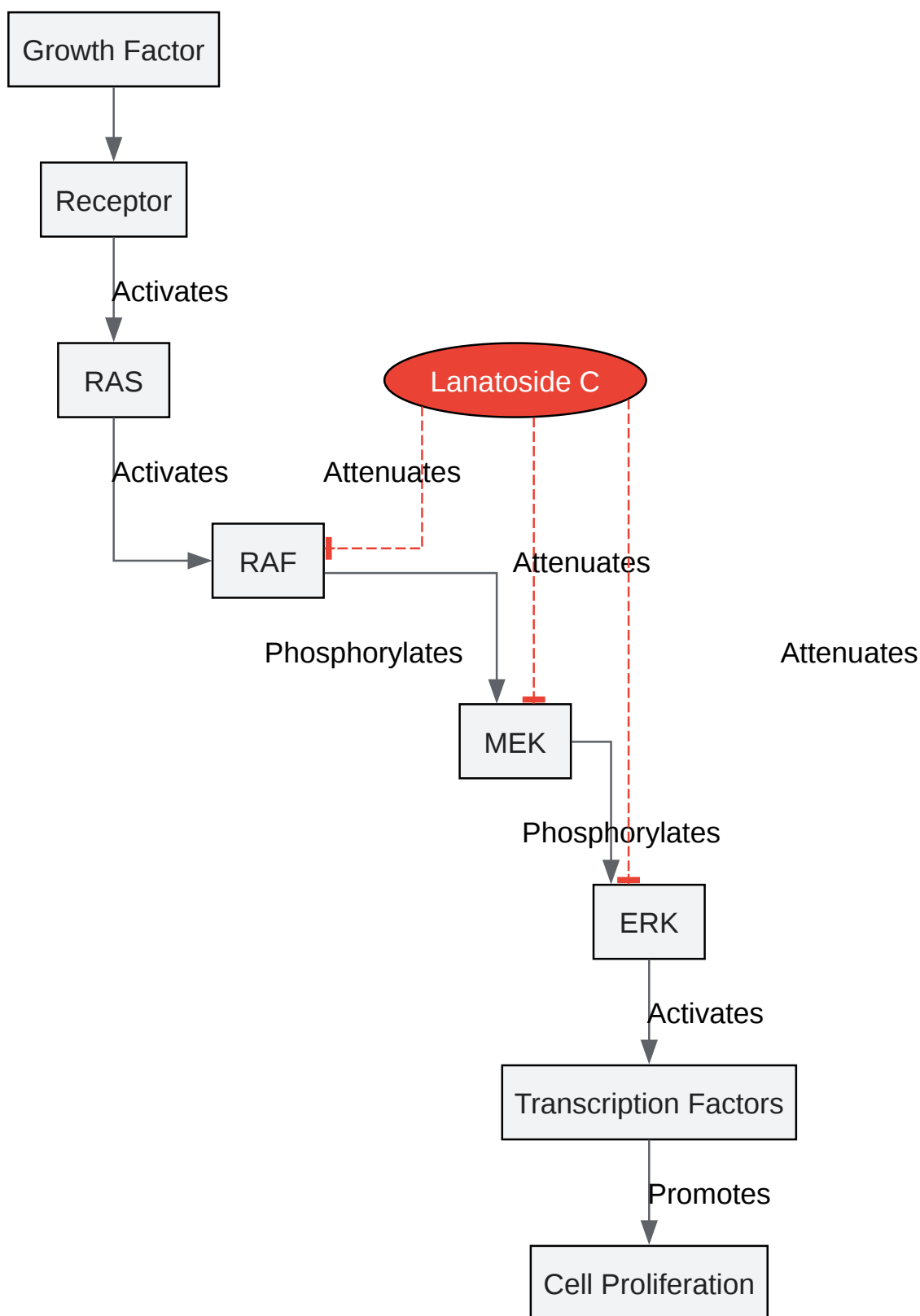
Tech Support

Preparation

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┌─────────────────────────────┐        ┌─────────────────────────────┐
│  1. Obtain Protein Structure│        │ 2. Obtain Lanatoside C      │
│     (e.g., from PDB)        │        │    Structure                │
│                             │        │    (e.g., from PubChem)     │
└─────────────────────────────┘        └─────────────────────────────┘
              │                                       │
              ▼                                       ▼
┌─────────────────────────────┐        ┌─────────────────────────────┐
│  3. Prepare Protein:        │        │  4. Prepare Ligand:         │
│  - Remove water & ligands   │        │  - Minimize energy          │
│  - Add polar hydrogens      │        │  - Define rotatable bonds   │
│  - Assign charges (Gasteiger)│       └─────────────────────────────┘
└─────────────────────────────┘                       │
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Docking Simulation

```
┌─────────────────────────────┐
│  5. Define Grid Box         │◄──────
│  (around the active site)   │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│  6. Run AutoDock Vina       │
└─────────────────────────────┘
              │
```

Analysis

```
┌─────────────────────────────┐
│  7. Analyze Docking Results:│
│  - Binding energies         │
│  - Binding poses            │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────────────────┐
│  8. Visualize Interactions              │
│  (e.g., using PyMOL or Discovery Studio) │
└─────────────────────────────────────────┘
```

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References

- 1. Lanatoside C decelerates proliferation and induces apoptosis through inhibition of STAT3 and ROS-mediated mitochondrial membrane potential transformation in cholangiocarcinoma - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Lanatoside C Induces G2/M Cell Cycle Arrest and Suppresses Cancer Cell Growth by Attenuating MAPK, Wnt, JAK-STAT, and PI3K/AKT/mTOR Signaling Pathways. | Sigma-Aldrich [sigmaaldrich.com]

- 3. selleckchem.com [selleckchem.com]

- 4. Lanatoside C, a cardiac glycoside, acts through protein kinase Cδ to cause apoptosis of human hepatocellular carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]

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